



Application Notes and Protocols: DL-AP5 Sodium in ACSF

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Compound of Interest		
Compound Name:	DL-AP5 sodium	
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These application notes provide a comprehensive guide to the use of **DL-AP5 sodium** salt, a competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, in artificial cerebrospinal fluid (ACSF). DL-AP5 is a racemic mixture of the active D-isomer and the less active L-isomer, widely employed in neuroscience research to investigate the role of NMDA receptors in synaptic plasticity, learning, and memory.[1][2][3] The sodium salt form offers enhanced solubility in aqueous solutions compared to the free acid.[4]

Typical Working Concentrations

The optimal working concentration of **DL-AP5 sodium** in ACSF is experiment-dependent. However, a general range of 50-100 μM is typically used to achieve effective to full antagonism of NMDA receptors.[4]



Application	Typical Concentration Range (µM)	Notes	References
General NMDA Receptor Antagonism	50 - 100	Full receptor antagonism is generally achieved at 50 µM.[4][5]	[4][5]
Long-Term Potentiation (LTP) Induction Blockade	50 - 100	Higher concentrations may be required to fully block some forms of short-term potentiation (STP).[6]	[6][7][8]
Long-Term Depression (LTD) Induction Blockade	20 - 50	Some studies have shown effective blockade of LTD at lower concentrations. [9][10]	[9][10][11]
Blocking Evoked NMDA Receptor Currents	50	Sufficient for complete abolition of NMDA receptor-mediated currents in voltage- clamp recordings.[5]	[5]

Experimental Protocols Preparation of DL-AP5 Sodium Stock Solution

Materials:

- DL-AP5 sodium salt powder
- High-purity water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes



- Vortex mixer
- 0.22 μm syringe filter

Procedure:

- Calculate the required mass: Based on the desired stock solution concentration (e.g., 10 mM or 100 mM) and volume, calculate the mass of DL-AP5 sodium salt needed. The molecular weight of DL-AP5 sodium salt is approximately 219.11 g/mol.
- Dissolution: Weigh the calculated amount of **DL-AP5 sodium** salt and dissolve it in the appropriate volume of high-purity water. The solubility of **DL-AP5 sodium** salt in water is up to 100 mM.
- Vortexing: Vortex the solution until the powder is completely dissolved.
- Sterilization: Filter the stock solution through a 0.22 μm syringe filter into a sterile microcentrifuge tube.
- Storage: Store the stock solution at -20°C for long-term storage. Aqueous solutions are generally stable for several weeks when stored at 4°C.[12] However, for critical experiments, it is recommended to use freshly prepared or thawed aliquots. It is not recommended to store aqueous solutions for more than one day.[1]

Preparation of ACSF containing DL-AP5

Materials:

- Standard ACSF components (e.g., NaCl, KCl, CaCl₂, MgCl₂, NaHCO₃, NaH₂PO₄, Glucose)
- DL-AP5 sodium stock solution
- Calibrated pH meter
- Carbogen gas (95% O₂ / 5% CO₂)

Procedure:



- Prepare ACSF: Prepare the desired volume of ACSF according to your standard laboratory protocol. Ensure all salts are completely dissolved.
- Aerate ACSF: Continuously bubble the ACSF with carbogen gas for at least 15-20 minutes to achieve physiological pH (typically 7.3-7.4) and oxygenation.
- Add DL-AP5: Just before use, add the appropriate volume of the DL-AP5 sodium stock solution to the aerated ACSF to achieve the final desired working concentration. For example, to prepare 100 mL of 50 μM DL-AP5 ACSF from a 10 mM stock, add 500 μL of the stock solution.
- pH Check: Briefly check the pH of the final ACSF solution containing DL-AP5 and adjust if necessary, although the addition of a small volume of a neutral pH stock solution should not significantly alter the pH.
- Maintain Aeration: Keep the ACSF containing DL-AP5 continuously bubbled with carbogen gas throughout the experiment.

Protocol: Inhibition of NMDA Receptor-Mediated Evoked Postsynaptic Currents (EPSCs)

This protocol is adapted from a method for whole-cell voltage-clamp recordings in brain slices. [5]

Experimental Setup:

- Brain slice preparation (e.g., hippocampus or cortex)
- Patch-clamp electrophysiology rig
- ACSF perfusion system

Procedure:

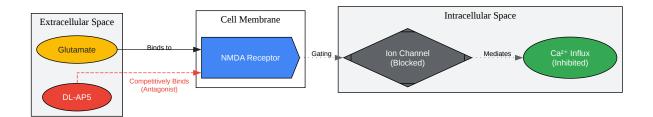
• Obtain Whole-Cell Recording: Establish a whole-cell voltage-clamp recording from a neuron of interest (e.g., a CA1 pyramidal neuron).



- Isolate NMDA Receptor Currents: To isolate NMDA receptor-mediated currents, hold the
 neuron at a depolarized potential (e.g., +40 mV) to relieve the voltage-dependent
 magnesium block of the NMDA receptor. It is also common to include AMPA/kainate receptor
 antagonists (e.g., CNQX or DNQX) and GABA-A receptor antagonists (e.g., picrotoxin or
 gabazine) in the ACSF.[5]
- Evoke Synaptic Responses: Stimulate afferent fibers (e.g., Schaffer collaterals) with a stimulating electrode to evoke EPSCs.
- Establish a Stable Baseline: Record stable baseline EPSCs for a period of time (e.g., 5-10 minutes) in standard ACSF.
- Bath Apply DL-AP5: Switch the perfusion to ACSF containing the desired concentration of DL-AP5 (e.g., 50 μM).
- Record Inhibition: Continuously record the evoked EPSCs during the application of DL-AP5 until the NMDA receptor-mediated component is completely blocked.[5]

Signaling Pathways and Experimental Workflow Mechanism of DL-AP5 Action

DL-AP5 acts as a competitive antagonist at the glutamate binding site on the NMDA receptor. [2][3][5] By binding to this site, it prevents the endogenous agonist, glutamate, from activating the receptor, thereby inhibiting the influx of Ca²⁺ and Na⁺ ions.



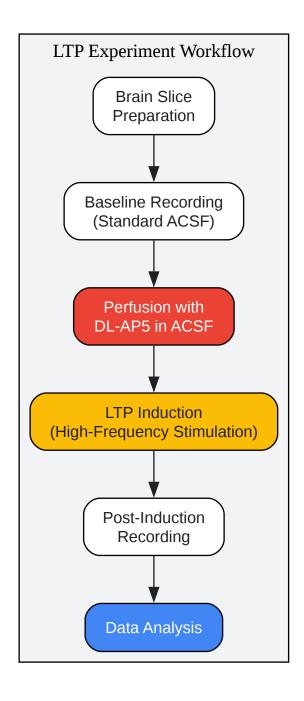


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Caption: Mechanism of DL-AP5 antagonism at the NMDA receptor.

Experimental Workflow for Studying Synaptic Plasticity

The following workflow illustrates a typical experiment investigating the role of NMDA receptors in long-term potentiation (LTP).





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Caption: Workflow for an LTP experiment using DL-AP5.

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